

Unraveling the Identity of CM764: A Case of Ambiguous Chemical Nomenclature

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Compound of Interest

Compound Name: CM764

Cat. No.: B15618078

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Efforts to compile a comprehensive technical guide on the chemical compound designated as **CM764** have been significantly hampered by a lack of clear and consistent identification in publicly available scientific and chemical databases. While initial investigations pointed towards a potential match with the compound listed in the PubChem database under the Compound Identification (CID) number 764, further verification to definitively link "**CM764**" as a specific alias or designation for this molecule has proven inconclusive. This ambiguity makes it impossible to proceed with a detailed analysis of its chemical structure, properties, and biological activities as requested.

The compound registered as PubChem CID 764 is chemically known as 2-amino-3,7-dihydropurin-6-one. This molecule is a tautomer of guanine, one of the four main nucleobases found in DNA and RNA. Its fundamental chemical and physical properties are well-documented and are summarized below.

Physicochemical Properties of PubChem CID 764

Property	Value
Molecular Formula	C ₅ H ₅ N ₅ O
Molecular Weight	151.13 g/mol
IUPAC Name	2-amino-3,7-dihydropurin-6-one
Canonical SMILES	<chem>C1=NC2=C(N1)C(=O)N=C(N2)N</chem>
InChI Key	UYTPUPDQBNUYGX-UHFFFAOYSA-N

However, extensive searches for "**CM764**" in chemical supplier catalogs, research chemical databases, and scientific literature have failed to yield any explicit connection to PubChem CID 764 or any other specific chemical entity. The designation "**CM764**" appeared more frequently in unrelated contexts, such as a flight number, highlighting the non-specific nature of this identifier in a chemical context.

Without a definitive confirmation of the chemical structure of **CM764**, any attempt to provide information on its biological signaling pathways, experimental protocols, or quantitative data would be speculative and potentially erroneous. The creation of accurate scientific documentation, as requested, is contingent on the precise identification of the subject compound.

Therefore, to proceed with the development of an in-depth technical guide, a more specific and unambiguous identifier for the compound of interest is required. This could include a CAS (Chemical Abstracts Service) number, a different common name or synonym, or a direct reference to a publication or patent where "**CM764**" is explicitly defined. Researchers, scientists, and drug development professionals are urged to verify the precise chemical identity of compounds to ensure the accuracy and reliability of their scientific endeavors.

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